

Application Notes and Protocols for N-(1-Oxotridecyl)glycine-d2 in Metabolomics

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Compound of Interest

Compound Name: *N*-(1-Oxotridecyl)glycine-d2

Cat. No.: B15138085

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **N-(1-Oxotridecyl)glycine-d2** as an internal standard in metabolomics studies, particularly for the quantification of endogenous long-chain N-acylglycines (LC-NAGs). The protocols detailed below are intended to serve as a guide for researchers in developing and validating analytical methods for these lipid mediators.

Introduction to N-Acylglycines

N-acylglycines are a class of endogenous lipid metabolites formed by the conjugation of a fatty acid to a glycine molecule. Long-chain N-acylglycines, such as N-(1-Oxotridecyl)glycine, are increasingly recognized for their roles in various physiological and pathophysiological processes. Accurate quantification of these molecules is crucial for understanding their biological significance. Due to their low endogenous concentrations and the complexity of biological matrices, stable isotope-labeled internal standards are essential for reliable quantification by mass spectrometry. **N-(1-Oxotridecyl)glycine-d2**, with its deuterium labels, serves as an ideal internal standard for N-(1-Oxotridecyl)glycine and other structurally related LC-NAGs.

Application: Quantitative Metabolomics using LC-MS/MS

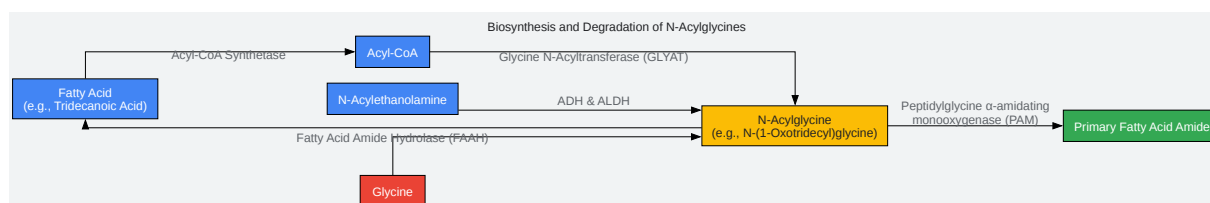
N-(1-Oxotridecyl)glycine-d2 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to correct for variability in sample preparation and instrument response. Its chemical and physical properties are nearly identical to the endogenous analyte, ensuring that it behaves similarly during extraction, chromatography, and ionization. The mass difference introduced by the deuterium labels allows for its distinct detection by the mass spectrometer.

Key Advantages of Using N-(1-Oxotridecyl)glycine-d2:

- **Accurate Quantification:** Compensates for analyte loss during sample processing.
- **Correction for Matrix Effects:** Mitigates the impact of ion suppression or enhancement from co-eluting matrix components.
- **Improved Precision and Accuracy:** Leads to more reliable and reproducible results.

Metabolic Pathway of N-Acylglycines

N-acylglycines are synthesized and degraded through specific enzymatic pathways. Understanding these pathways is critical for interpreting metabolomics data.



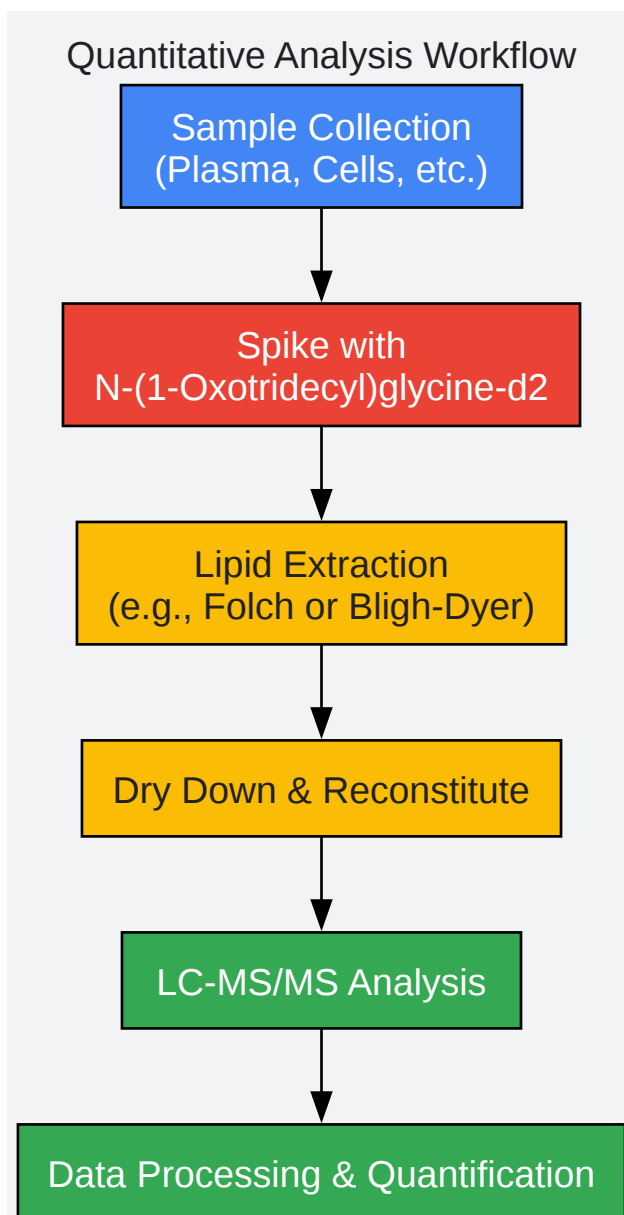
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Biosynthesis and degradation pathways of N-Acylglycines.

Experimental Protocols

The following protocols provide a framework for the quantification of N-(1-Oxotridecyl)glycine in biological samples such as plasma and cell culture lysates using **N-(1-Oxotridecyl)glycine-d2** as an internal standard.

Experimental Workflow



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Workflow for quantitative analysis of N-Acylglycines.

Protocol 1: Quantification in Human Plasma

1. Materials and Reagents

- N-(1-Oxotridecyl)glycine (analyte standard)
- **N-(1-Oxotridecyl)glycine-d2** (internal standard)
- LC-MS grade methanol, acetonitrile, water, and formic acid
- Human plasma (K2-EDTA)
- Centrifuge tubes and a refrigerated centrifuge
- Nitrogen evaporator

2. Standard Solution Preparation

- Prepare stock solutions of N-(1-Oxotridecyl)glycine and **N-(1-Oxotridecyl)glycine-d2** in methanol at 1 mg/mL.
- Prepare a series of working standard solutions of the analyte by serial dilution of the stock solution to create a calibration curve (e.g., 1-1000 ng/mL).
- Prepare a working internal standard solution of **N-(1-Oxotridecyl)glycine-d2** at a fixed concentration (e.g., 100 ng/mL).

3. Sample Preparation

- Thaw plasma samples on ice.
- To 100 μ L of plasma in a centrifuge tube, add 10 μ L of the internal standard working solution.
- Add 400 μ L of ice-cold methanol to precipitate proteins.
- Vortex for 1 minute and incubate at -20°C for 20 minutes.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.

- Transfer the supernatant to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 50:50 methanol:water with 0.1% formic acid).
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Parameters (Representative)

Parameter	Setting
LC System	
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	50% B to 95% B over 10 min, hold for 2 min, return to 50% B and equilibrate for 3 min.
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS/MS System	
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	N-(1-Oxotridecyl)glycine: Q1: 272.2 -> Q3: 76.1 (example) N-(1-Oxotridecyl)glycine-d2: Q1: 274.2 -> Q3: 78.1 (example)
Collision Energy	Optimized for each transition (e.g., 15-25 eV)
Cone Voltage	Optimized for each transition (e.g., 20-30 V)

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte standards.
- Determine the concentration of N-(1-Oxotridecyl)glycine in the plasma samples by interpolating their peak area ratios from the calibration curve.

Protocol 2: Quantification in Cell Culture Lysates

1. Cell Culture and Harvesting

- Culture cells to the desired confluency.
- Aspirate the culture medium and wash the cells twice with ice-cold phosphate-buffered saline (PBS).
- Scrape the cells in 1 mL of ice-cold PBS and transfer to a centrifuge tube.
- Centrifuge at 1,000 x g for 5 minutes at 4°C.
- Discard the supernatant and store the cell pellet at -80°C until extraction.

2. Sample Preparation

- Resuspend the cell pellet in 200 µL of water.
- Add 10 µL of the **N-(1-Oxotridecyl)glycine-d2** internal standard working solution.
- Add 800 µL of ice-cold methanol.
- Vortex vigorously and incubate at -20°C for 20 minutes.
- Proceed with steps 5-9 from the plasma sample preparation protocol.
- Normalize the final concentration to the protein content of the cell lysate, determined by a BCA assay on a parallel sample.

Quantitative Data Summary

The following table provides representative performance characteristics for a typical LC-MS/MS method for the quantification of long-chain N-acylglycines. These values should be established and validated for each specific laboratory setup.

Parameter	Representative Value
Linearity (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	1 - 10 ng/mL
Upper Limit of Quantification (ULOQ)	1000 - 5000 ng/mL
Intra-day Precision (%CV)	< 10%
Inter-day Precision (%CV)	< 15%
Accuracy (% Recovery)	85 - 115%

Conclusion

N-(1-Oxotridecyl)glycine-d2 is an essential tool for the accurate and precise quantification of its endogenous counterpart and related long-chain N-acylglycines in complex biological matrices. The protocols and data presented here provide a solid foundation for researchers to develop and implement robust analytical methods in their metabolomics studies, ultimately contributing to a better understanding of the roles of these signaling lipids in health and disease.

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